

A Technical Guide to trans-Jasmone: Properties, Biological Significance, and Synthetic Approaches

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Compound of Interest

Compound Name: *trans-Jasmone*

Cat. No.: *B1672801*

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Introduction

trans-Jasmone is a naturally occurring organic compound and a key constituent of the fragrance of jasmine flowers.^{[1][2][3][4]} As a member of the jasmone family, it exists as one of two geometric isomers, the other being cis-jasmone.^[3] While the natural extract of jasmine oil predominantly contains the cis isomer, synthetic preparations often yield a mixture of both. Both isomers share similar olfactory characteristics and chemical properties. Beyond its significant use in the fragrance and cosmetics industries, jasmone and its derivatives, known as jasmonates, play a crucial role in plant biology, particularly in defense mechanisms against herbivores and pathogens. This guide provides a technical overview of **trans-jasmone**, including its chemical and physical properties, its role in biological signaling pathways, and an outline of its synthetic methodologies.

Chemical and Physical Properties of trans-Jasmone

The fundamental chemical and physical properties of **trans-jasmone** are summarized in the table below. This data is essential for researchers working with this compound in various experimental settings.

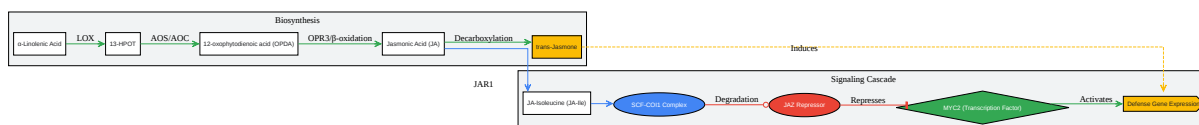
Property	Value
CAS Number	6261-18-3
Molecular Formula	C ₁₁ H ₁₆ O
Molecular Weight	164.24 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Characteristic odor of jasmine
Density	0.94 g/mL (liquid)
Boiling Point	142 °C at 23 mmHg
Flash Point	107 °C (225 °F) - closed cup
Solubility	Slightly soluble in water
Refractive Index	1.4974 at 20 °C

Biological Significance and Signaling Pathways

trans-Jasmone is a metabolite of jasmonic acid, a central signaling molecule in the jasmonate pathway. This pathway is a critical component of the plant's induced defense system, activated in response to a wide range of biotic and abiotic stresses, including insect herbivory and pathogen attacks.

The jasmonate signaling cascade is initiated by the conversion of α -linolenic acid into jasmonic acid (JA) through a series of enzymatic reactions in the chloroplasts and peroxisomes. Jasmonic acid can then be metabolized into various active compounds, including the volatile methyl jasmonate (MeJA) and jasmone itself. These compounds can act as signaling molecules within the plant and between plants, inducing the expression of defense-related genes.

While a signaling pathway specific to **trans-jasmone** is not extensively detailed in the literature, its biological activity is understood within the broader context of the jasmonate signaling pathway. The simplified diagram below illustrates the core components of the jasmonate biosynthesis and signaling cascade.



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A simplified diagram of the Jasmonate Biosynthesis and Signaling Pathway.

Experimental Protocols: Synthesis and Biological Assays

While detailed, step-by-step experimental protocols for the synthesis and biological evaluation of **trans-jasmonate** are not extensively available in the public domain, the following provides an overview of the methodologies reported in the literature.

Synthesis of trans-Jasmonate

The synthesis of jasmonate, including the trans-isomer, has been approached through various organic synthesis strategies. One common method involves the alkylation of 3-methyl-2-cyclopentenone.

A general synthetic approach is as follows:

- **Alkylation:** 3-methyl-2-cyclopentenone is reacted with a suitable pentenyl halide (e.g., cis- or trans-1-chloro-2-pentene) in the presence of a base. The choice of starting pentenyl halide stereochemistry can influence the isomeric ratio of the final product.
- **Reaction Conditions:** The reaction is typically carried out in a two-phase system using a phase transfer agent to facilitate the reaction between the aqueous and organic phases.

Common bases include potassium hydroxide. The reaction temperature and time can be varied to optimize the yield.

- **Purification:** Following the reaction, the organic layer is separated, washed, and the solvent is removed. The crude product is then purified, often by fractional distillation or column chromatography, to isolate the jasmine isomers.

It is important to note that many synthetic routes produce a mixture of cis- and **trans-jasmone**, which may require further separation if a pure isomer is required.

Biological Assays

The biological activity of jasmone is often investigated through its effects on insects and plants.

- **Insect Behavior Assays:** The repellent or attractant properties of **trans-jasmone** on various insect species, such as aphids, can be evaluated using olfactometer bioassays. In these experiments, insects are introduced into a chamber with a choice of different air streams, one containing the test compound (**trans-jasmone**) and a control (solvent only). The preference of the insects for a particular air stream indicates an attractive or repellent effect.
- **Plant Defense Induction Studies:** The ability of **trans-jasmone** to induce defense responses in plants can be assessed by treating plants with a solution of the compound. The induction of defense genes can then be measured using molecular biology techniques such as quantitative PCR (qPCR). Additionally, the production of volatile organic compounds (VOCs) by the treated plants, which can act as indirect defense signals to attract natural enemies of herbivores, can be analyzed by gas chromatography-mass spectrometry (GC-MS).

Conclusion

trans-Jasmone is a valuable compound with significant applications in the fragrance industry and important functions in plant biology. Its role as a signaling molecule in the jasmonate pathway highlights its potential for use in agriculture as a plant defense activator. While general synthetic and analytical methods are established, further research to develop more detailed and efficient protocols for its synthesis and to fully elucidate its specific signaling roles will be beneficial for its broader application in research and industry.

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